

Essential Safety and Operational Guide for 3,5-Difluorobenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluorobenzyl alcohol

Cat. No.: B1332098

[Get Quote](#)

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Difluorobenzyl alcohol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Chemical Identifier:

- Name: **3,5-Difluorobenzyl alcohol**
- CAS Number: 79538-20-8[1][2]
- Molecular Formula: C₇H₆F₂O[1]
- Molecular Weight: 144.12 g/mol [1][3]

Hazard Summary: **3,5-Difluorobenzyl alcohol** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3][4][5]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary to minimize exposure and ensure safety when handling **3,5-Difluorobenzyl alcohol**. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Safety goggles with side-shields or a full-face shield.	Must be worn if there is a potential for splashes, mists, or aerosols. An emergency eyewash station should be readily accessible. [4] [5] [6]
Hand Protection	Chemical-resistant gloves.	Nitrile, neoprene, or rubber gloves are recommended. [7] For prolonged or repeated contact, consider double gloving. Gloves should be inspected before use and changed frequently. [6] [7]
Skin and Body Protection	Laboratory coat, work uniform, or impervious clothing.	A flame-resistant lab coat is recommended. [8] Additional protective garments such as aprons or sleevelets should be used based on the nature of the task to prevent skin contact. [6]
Respiratory Protection	Use in a well-ventilated area.	General and local exhaust ventilation, such as a fume hood, is recommended to keep vapor levels low. [8] [9] [10] If ventilation is inadequate or there's a risk of inhalation, a NIOSH/MSHA-approved respirator should be used. [6]

Operational Plan

Handling:

- Always review the Safety Data Sheet (SDS) before using the chemical.[\[9\]](#)

- Work in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Avoid contact with skin, eyes, and clothing.[5][11] Do not breathe mist, vapors, or spray.[4][5]
- Use designated tools for transferring chemicals to avoid contamination.[9]
- Keep containers tightly closed when not in use.[5][8]
- Wash hands thoroughly after handling, even if gloves were worn.[4][9]
- Do not eat, drink, or smoke in the laboratory.[6]

Storage:

- Store in a cool, dry, and well-ventilated place, away from sources of ignition.[5][8][12]
- Keep containers tightly closed to prevent evaporation or leaks.[5][9]
- Store locked up.[4][5]
- Segregate from incompatible materials such as strong oxidizing agents.[5][12]

Spill and Emergency Response:

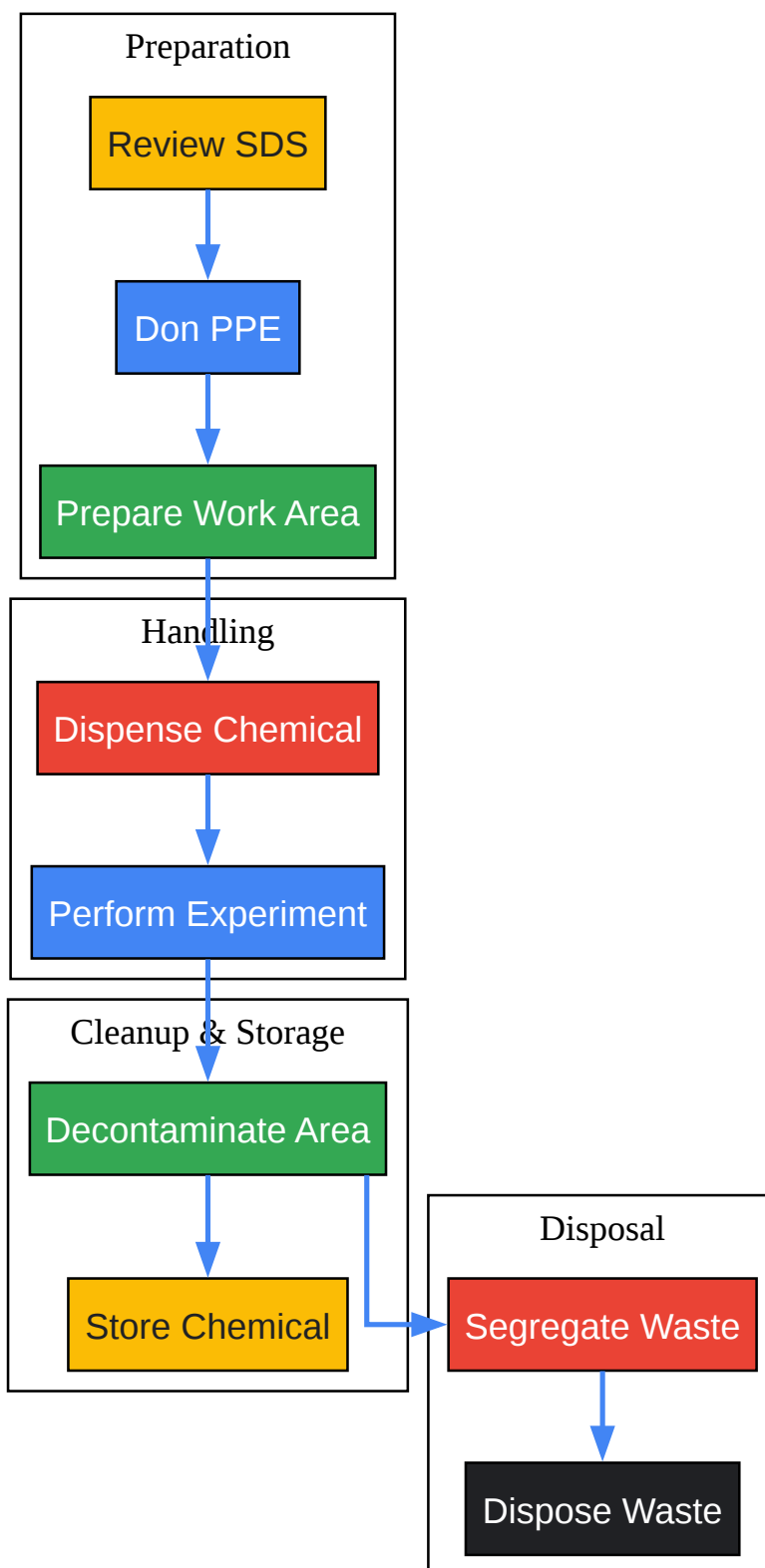
- In case of a spill, alert nearby personnel and evacuate the area if necessary.[9]
- For small spills, absorb with an inert, non-combustible material like sand or earth.[6]
- For large spills, dike the area to prevent spreading.[6]
- Wear appropriate PPE during cleanup.[6]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[5][13]
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[5]

- If on skin, wash with plenty of soap and water.[\[5\]](#) If skin irritation occurs, get medical advice/attention.[\[5\]](#)
- If inhaled, remove the person to fresh air and keep comfortable for breathing.[\[4\]](#)[\[5\]](#)

Disposal Plan

- Dispose of contents and containers in accordance with local, regional, and national regulations.[\[4\]](#)[\[11\]](#)
- Waste material should be treated as hazardous waste.
- Do not allow the substance to enter drains or watercourses.[\[6\]](#)
- Entrust disposal to a licensed waste disposal company.[\[11\]](#)

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **3,5-Difluorobenzyl Alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 3,5-Difluorobenzyl alcohol [xieshichem.com]
- 3. 3,5-Difluorobenzyl alcohol | C₇H₆F₂O | CID 522721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- 7. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. - Division of Research Safety | Illinois [drs.illinois.edu]
- 9. gz-supplies.com [gz-supplies.com]
- 10. Lab Safety Manual: Working with Hazardous Materials | Hampshire College [hampshire.edu]
- 11. tcichemicals.com [tcichemicals.com]
- 12. Safe Handling and Storage of Chemicals | Environmental Health & Safety [bu.edu]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3,5-Difluorobenzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332098#personal-protective-equipment-for-handling-3-5-difluorobenzyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com